

# Application Notes and Protocols for 2-Chloro-4-methoxybenzoic Acid

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## Compound of Interest

Compound Name: 2-Chloro-4-methoxybenzoic acid

Cat. No.: B045848

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **2-Chloro-4-methoxybenzoic acid**, a versatile building block in organic synthesis and drug discovery.

## Compound Profile

**2-Chloro-4-methoxybenzoic acid** is an aromatic carboxylic acid featuring chloro and methoxy substituents. These functional groups enhance its reactivity, making it a valuable intermediate for the synthesis of a diverse range of more complex molecules, particularly in the development of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its structural characteristics allow for its use in various chemical transformations to create novel compounds with potential biological activity.<sup>[1]</sup>

Table 1: Physicochemical Properties of **2-Chloro-4-methoxybenzoic Acid**

Property	Value	Reference
CAS Number	21971-21-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO <sub>3</sub>	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	186.59 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	White to light yellow crystalline powder	<a href="#">[2]</a>
Purity	>98.0% (GC)	<a href="#">[2]</a>
IUPAC Name	2-chloro-4-methoxybenzoic acid	<a href="#">[4]</a>
Synonyms	2-Chloro-p-anisic Acid	<a href="#">[3]</a>

## Safety and Handling

**2-Chloro-4-methoxybenzoic acid** is classified as a hazardous substance and requires careful handling in a laboratory setting.[\[4\]](#)

- Hazard Statements: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[4\]](#)
- Precautionary Measures:
  - Wear protective gloves, clothing, eye, and face protection.
  - Use only in a well-ventilated area.
  - Avoid breathing dust, fume, gas, mist, vapors, or spray.
  - Wash skin thoroughly after handling.
- Storage: Store in a well-ventilated place and keep the container tightly closed.

## Applications in Organic Synthesis

**2-Chloro-4-methoxybenzoic acid** serves as a versatile starting material for the synthesis of various organic compounds through reactions targeting its carboxylic acid group or the aromatic ring.

## Esterification Reactions

The carboxylic acid moiety can be readily converted to an ester, a common functional group in drug molecules, through Fischer esterification.

Protocol 1: Fischer Esterification to Synthesize Methyl 2-Chloro-4-methoxybenzoate

This protocol is a standard acid-catalyzed esterification.[\[5\]](#)[\[6\]](#)

Materials:

- **2-Chloro-4-methoxybenzoic acid**
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated solution)
- Brine (saturated NaCl solution)
- Ethyl acetate
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

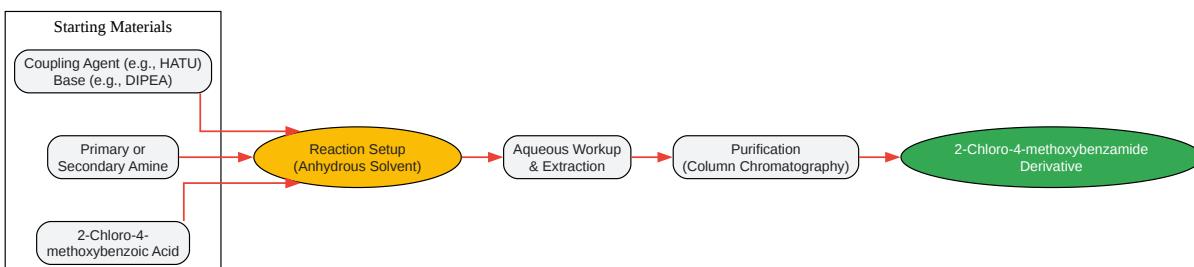
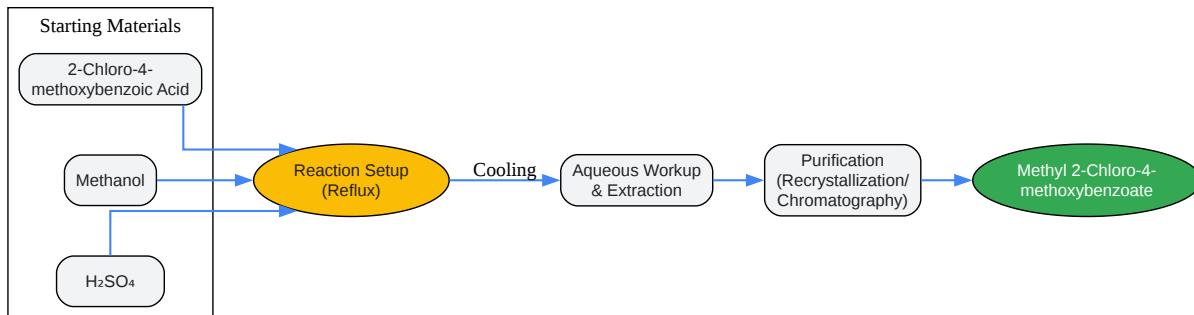
- In a round-bottom flask, dissolve **2-Chloro-4-methoxybenzoic acid** (1.0 equivalent) in an excess of anhydrous methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 equivalents) to the solution while stirring.
- Heat the reaction mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC).

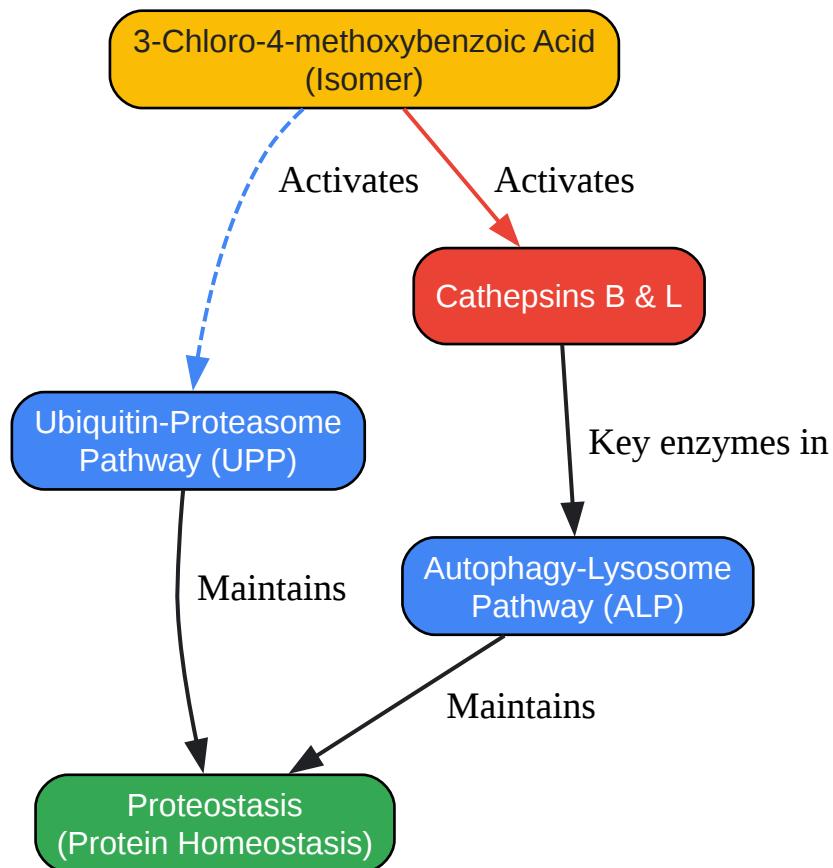
- Upon completion, cool the mixture to room temperature and remove the excess methanol under reduced pressure.
- Redissolve the residue in ethyl acetate and transfer to a separatory funnel.
- Wash the organic layer sequentially with a saturated sodium bicarbonate solution (to neutralize the acid catalyst) and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude ester.
- Purify the product by recrystallization or column chromatography if necessary.

Table 2: Representative Reaction Parameters for Fischer Esterification

Reactant 1	Reactant 2	Catalyst	Solvent	Temperature	Typical Yield (%)
Benzoic Acid Derivative	Alcohol (e.g., Methanol, Ethanol)	H <sub>2</sub> SO <sub>4</sub> or p-TsOH	Excess Alcohol or Toluene	Reflux	90-96[5]

Note: Yields are for general benzoic acid derivatives and may vary for **2-Chloro-4-methoxybenzoic acid**.





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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Chloro-4-methoxybenzoic Acid | CymitQuimica [cymitquimica.com]
- 3. 2-Chloro-4-methoxybenzoic Acid | 21971-21-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. 2-Chloro-4-methoxybenzoic acid | C8H7ClO3 | CID 12648026 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Fischer Esterification-Typical Procedures - operachem [operachem.com]

- 6. [benchchem.com](http://benchchem.com) [benchchem.com]
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